

# (D-Phe6,Leu-NHEt13,des-Met14)-Bombesin (6-14) proper disposal procedures

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## Compound of Interest

Compound Name: (D-Phe6,Leu-NHEt13,des-Met14)-  
Bombesin (6-14)

Cat. No.: B055873

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## Proper Disposal of (D-Phe6,Leu-NHEt13,des-Met14)-Bombesin (6-14)

Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of laboratory chemicals is crucial for ensuring personnel safety and environmental protection. This document provides detailed, step-by-step guidance for the disposal of **(D-Phe6,Leu-NHEt13,des-Met14)-Bombesin (6-14)**, a bombesin receptor antagonist used in cancer research.

## Substance Identification and Safety Data

According to the Safety Data Sheet (SDS) for **(D-Phe6,Leu-NHEt13,des-Met14)-Bombesin (6-14)** trifluoroacetate salt, the substance is not classified as hazardous under Regulation (EC) No 1272/2008[1]. However, as a standard practice for all laboratory chemicals, appropriate safety measures should be followed during handling and disposal.

Characteristic	Information	Source
Product Name	(D-Phe <sup>6</sup> ,Leu-NHEt <sup>13</sup> ,des-Met <sup>14</sup> )-Bombesin (6-14) trifluoroacetate salt	[1]
CAS Number	124199-90-2	[1]
Form	Powder	[1]
Color	White	[1]
Hazard Classification	Not classified as hazardous (Void)	[1]
Environmental Precautions	No special measures required	[1]

## Experimental Protocols: Disposal Procedures

While the substance itself is not classified as hazardous, the following procedures are recommended to ensure best laboratory practices and to account for any potential contamination or mixtures with other reagents.

### Step 1: Decontamination of Contaminated Materials

All materials that have come into contact with **(D-Phe<sup>6</sup>,Leu-NHEt<sup>13</sup>,des-Met<sup>14</sup>)-Bombesin (6-14)**, such as pipette tips, gloves, and empty vials, should be considered chemically contaminated waste[2].

- Procedure:
  - Collect all contaminated disposable materials in a designated, clearly labeled waste container for chemical waste.
  - This container should be separate from regular trash and biohazardous waste.

### Step 2: Disposal of Unused Solid (Powder) Compound

For the disposal of the pure, unused peptide in its solid form:

- Procedure:
  - Carefully collect the solid material, avoiding the creation of dust[1].
  - Place the solid waste into a sealed and clearly labeled container designated for non-hazardous chemical waste.
  - Consult your institution's Environmental Health and Safety (EHS) office for specific guidelines on the disposal of non-hazardous chemical waste[2]. In many cases, this can be handled by a certified waste disposal company[2].

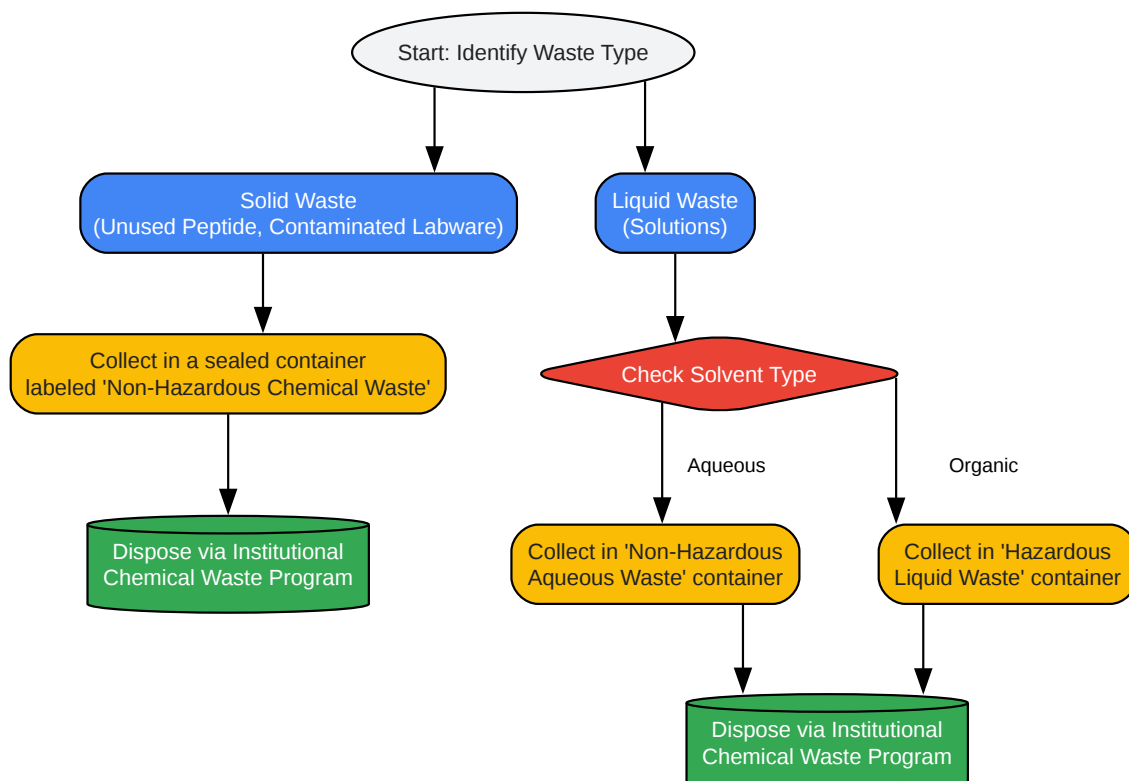
## Step 3: Disposal of Solutions Containing the Compound

Disposal of liquid preparations of **(D-Phe6,Leu-NHEt13,des-Met14)-Bombesin (6-14)** will depend on the solvent used.

- Aqueous Solutions (without other hazardous chemicals):
  - While the peptide itself is not classified as hazardous, it is not recommended to pour chemical solutions down the drain without consulting institutional guidelines[3].
  - Collect the aqueous waste in a designated container for non-hazardous aqueous chemical waste.
  - Label the container clearly with its contents.
  - Arrange for disposal through your institution's chemical waste program.
- Solutions with Organic Solvents (e.g., DMSO, acetonitrile):
  - Do not pour down the drain[3].
  - Collect all liquid waste containing the peptide and organic solvents in a designated container for hazardous liquid waste.
  - Ensure the waste container is properly labeled with all chemical components.
  - Follow your institution's procedures for the disposal of hazardous chemical waste.

## Mandatory Visualization: Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(D-Phe6,Leu-NHEt13,des-Met14)-Bombesin (6-14)** waste.



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Caption: Disposal workflow for **(D-Phe6,Leu-NHEt13,des-Met14)-Bombesin (6-14)**.

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## References

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- 2. How to Safely Get Rid of Popular Peptides After Your Experiment [ggpeptides.com]
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